Protocol: Preparation and Handling of (+/-)-Acetylcarnitine Chloride for In Vitro Applications

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Compound of Interest

Compound Name:	*(+/-)-ACETYLCARNITINE CHLORIDE*
CAS No.:	*1219093-38-5*
Cat. No.:	*B7805353*

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Introduction & Mechanistic Context

Acetylcarnitine (ALCAR) is a critical mitochondrial metabolite that facilitates the transport of acetyl groups across the mitochondrial inner membrane, fueling the tricarboxylic acid (TCA) cycle and supporting acetylcholine synthesis.

This protocol specifically addresses the **(+/-)-Acetylcarnitine Chloride** (racemic mixture). Unlike the pure L-enantiomer (L-ALCAR), the racemic mixture contains equal parts of L- and D-isomers.

- L-isomer: Biologically active; transported via the OCTN2 transporter.
- D-isomer: Generally biologically inert but may act as a competitive inhibitor for carnitine transporters at high concentrations.

Critical Experimental Note: Because only the L-isomer is metabolically active, researchers using the (+/-) mixture must double the molar concentration to achieve the equivalent biological activity of pure L-Acetylcarnitine.

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Physicochemical Profile

Property	Data	Notes
Compound Name	(+/-)-Acetylcarnitine Chloride	Racemic mixture (DL-Acetylcarnitine)
CAS Number	2504-11-2 (Racemic)	Note: 5080-50-2 refers to the pure L-isomer.
Molecular Weight	~239.7 g/mol	Check specific CoA for hydration state (e.g., HCl salt).
Solubility (Water)	> 50 mg/mL	Preferred Solvent. Highly hydrophilic.
Solubility (Ethanol)	~20 mg/mL	Not recommended for cell culture due to solvent toxicity.
Solubility (DMSO)	~10 mg/mL	Lower solubility than water; unnecessary for this salt.
pH Stability	pH 3.0 – 6.0	Stable.
pH Instability	pH > 7.5	Rapid Hydrolysis. The ester bond cleaves at alkaline pH.

Preparation Protocol

A. Pre-Calculation (The "Racemic Correction")

To achieve a target active concentration of

, you must prepare the solution at

.

- Target Active Dose: 50 µM (L-form equivalent)
- Required (+/-) Concentration: 100 µM

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B. Stock Solution Preparation (100 mM Active / 200 mM Total)

Goal: Prepare 10 mL of stock solution equivalent to 100 mM L-Acetylcarnitine activity.

- Target Concentration: 200 mM (Total Racemate)
- Mass Required:

Step-by-Step Workflow

- Weighing: Accurately weigh 479.4 mg of **(+/-)-Acetylcarnitine Chloride**.
- Solvent Selection: Add 8.0 mL of sterile, nuclease-free water (Milli-Q).
  - Scientific Logic:[1][2][3][4][5] Do not use PBS or cell culture media for the stock solution. The phosphate buffer (pH 7.4) will accelerate hydrolysis during storage. Water (pH ~5.5) maintains the ester bond stability.
- Dissolution: Vortex gently. The salt is highly hygroscopic and will dissolve rapidly.
- Volume Adjustment: Adjust final volume to 10.0 mL with water.
- Sterilization: Filter through a 0.22 µm PES or PVDF syringe filter.
  - Warning:Do NOT autoclave. The high heat will hydrolyze the acetyl group, rendering the compound inactive.
- Aliquoting: Dispense into small aliquots (e.g., 100 µL or 500 µL) to avoid freeze-thaw cycles.
- Storage: Store at -20°C. Stable for 6–12 months.

C. Workflow Diagram

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Caption: Optimized workflow for preparing chemically stable Acetylcarnitine stock solutions. Note the exclusion of PBS during dissolution to prevent hydrolysis.

Cell Culture Application Guidelines

Dosing Strategy

- Neuroprotection Assays: Typical active range is 10–100 µM (requires 20–200 µM of racemate).
- Ischemia/Metabolic Stress: Higher concentrations (up to 1 mM active) may be required.

Stability in Culture Media

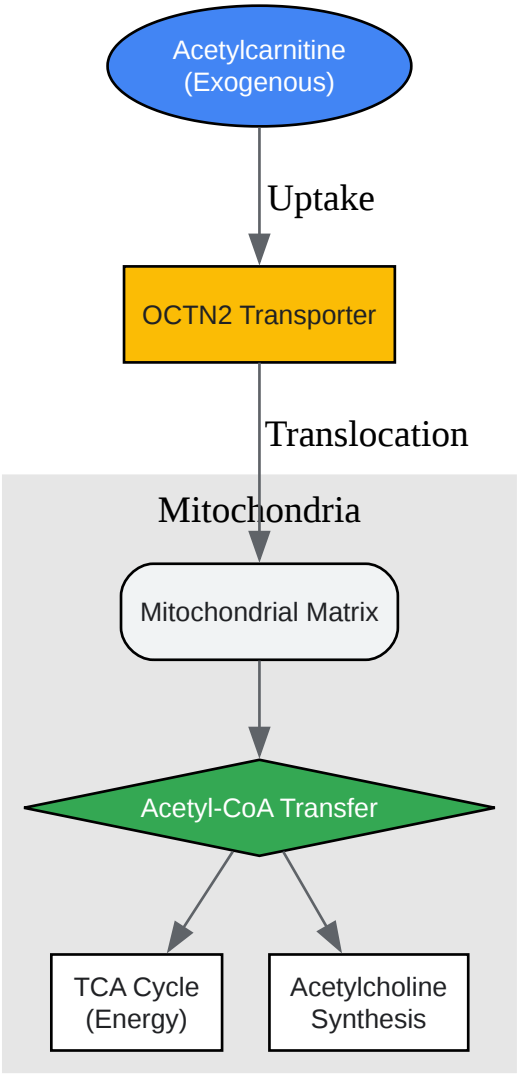
Once added to cell culture media (pH 7.2–7.4, 37°C), Acetylcarnitine begins to hydrolyze into Carnitine and Acetate.

- Half-life in Media: Approximately 12–24 hours at 37°C.
- Protocol Requirement: For experiments lasting >24 hours, refresh the media daily with freshly diluted compound to maintain therapeutic levels.

Mechanism of Action

The compound acts by donating an acetyl group to CoA, facilitating mitochondrial energy flux.

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Caption: Mechanistic pathway of Acetylcarnitine utilization.[5] The acetyl group is shuttled into the mitochondria to fuel the TCA cycle or acetylcholine synthesis.

Troubleshooting & FAQs

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Issue	Probable Cause	Solution
Precipitation	Unlikely in water; possible in high-salt buffers.	Ensure stock is made in pure water. Warm to 37°C if necessary (rare).
Loss of Activity	Hydrolysis due to alkaline pH or heat.	Never autoclave. Do not store in PBS. Use fresh aliquots.
Cell Toxicity	Osmotic stress or D-isomer inhibition.	Keep stock concentration high (1000x) to minimize vehicle volume. Account for D-isomer presence.
Clumping of Powder	Hygroscopic moisture absorption.	Store powder with desiccant. Clumping does not necessarily indicate degradation, but weigh quickly.

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